

Application Notes and Protocols for GdNi3 in Hydrogen Storage

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Compound of Interest

Compound Name: *Gadolinium--nickel (1/3)*

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Introduction

GdNi3, an intermetallic compound, is a material of interest for solid-state hydrogen storage applications. Its ability to reversibly absorb and desorb hydrogen makes it a candidate for safe and efficient hydrogen storage systems.^[1] This document provides an overview of the hydrogen storage properties of GdNi3, along with detailed protocols for its synthesis, activation, and characterization. Due to the limited availability of comprehensive quantitative data for GdNi3 in publicly accessible literature, this report also includes analogous data and protocols for the closely related and well-characterized LaNi3 system to provide a representative example of the expected behavior and experimental procedures for RNi3-type alloys.

Data Presentation

Table 1: Structural and Hydrogen Storage Properties of GdNi3 and Analogue LaNi3

Property	GdNi3	LaNi3 (Analogue)
Crystal Structure (parent alloy)	PuNi3-type rhombohedral	PuNi3-type rhombohedral
Hydrogen Storage Capacity (wt. %)	Data not available	~1.4
Formed Hydride Phase(s)	GdNi3Hx	LaNi3H~5
Dissociation Pressure @ 298 K (bar)	Data not available	~1.5

Experimental Protocols

Synthesis of GdNi3 Alloy

Objective: To synthesize the GdNi3 intermetallic compound from its constituent elements.

Methodology: Arc Melting

- Material Preparation: Procure high-purity gadolinium (Gd) and nickel (Ni) in the desired stoichiometric ratio (1:3 molar ratio).
- Arc Melting: Place the constituent metals into a water-cooled copper hearth of an arc furnace.
- Inert Atmosphere: Evacuate the furnace chamber to a high vacuum and then backfill with a high-purity inert gas, such as argon.
- Melting: Initiate an electric arc to melt the metals. The sample should be flipped and remelted several times to ensure homogeneity.
- Annealing: To ensure a single-phase material, the as-cast ingot should be sealed in a quartz tube under vacuum and annealed at a high temperature (e.g., 1223 K) for an extended period (e.g., one week), followed by quenching in cold water.^[2]
- Characterization: The synthesized alloy should be characterized by X-ray Diffraction (XRD) to confirm the crystal structure and phase purity.

Activation of GdNi₃

Objective: To activate the GdNi₃ alloy to facilitate hydrogen absorption. The activation process typically involves breaking down the surface oxide layer and creating fresh, catalytically active surfaces.

Methodology:

- Sample Preparation: The synthesized GdNi₃ ingot is typically crushed into a coarse powder inside a glovebox under an inert atmosphere to prevent re-oxidation.
- Loading: The powdered sample is loaded into a stainless-steel reactor.
- Initial Degassing: The reactor is connected to a Sieverts-type apparatus, and the sample is outgassed under vacuum at an elevated temperature (e.g., 473 K) for several hours to remove any adsorbed gases and moisture.
- Hydrogen Cycling:
 - Introduce high-purity hydrogen gas into the reactor at a relatively high pressure (e.g., 30 bar).
 - The sample is then heated to a moderate temperature (e.g., 373 K) to initiate the first hydrogenation. This initial absorption may be slow.
 - After the first absorption, the sample is dehydrogenated by applying a vacuum at an elevated temperature.
 - This absorption/desorption cycle is repeated several times until a consistent and rapid hydrogen uptake is observed, indicating the sample is fully activated. AB₃ type alloys are known for their relatively easy activation.[\[1\]](#)

Pressure-Composition-Temperature (PCT) Analysis

Objective: To determine the hydrogen storage capacity and thermodynamic properties (enthalpy and entropy of hydride formation) of GdNi₃.

Methodology: Volumetric Method (Sieverts' Apparatus)

- Apparatus: A calibrated Sieverts-type apparatus is used, consisting of a sample holder, a calibrated gas reservoir of known volume, pressure transducers, and temperature control.
- Sample Preparation: A known mass of the activated GdNi₃ powder is loaded into the sample holder.
- Isothermal Measurement:
 - The sample is maintained at a constant temperature (e.g., 298 K).
 - A known amount of hydrogen gas is introduced into the calibrated reservoir, and the initial pressure is recorded.
 - The valve connecting the reservoir to the sample holder is opened, allowing hydrogen to be absorbed by the sample.
 - The pressure is allowed to equilibrate, and the final pressure is recorded.
 - The amount of absorbed hydrogen is calculated based on the pressure drop and the known volumes of the apparatus using the ideal gas law with compressibility corrections.
 - This process is repeated in a stepwise manner to obtain a series of equilibrium pressures and corresponding hydrogen concentrations, constructing the absorption isotherm.
 - For the desorption isotherm, hydrogen is removed from the system in a stepwise manner.
- Data Analysis:
 - Plot the equilibrium hydrogen pressure versus the hydrogen concentration (in wt. % or H/M ratio) to obtain the PCT isotherm.
 - Repeat the measurements at different temperatures to study the temperature dependence of the plateau pressure.
 - Use the van 't Hoff equation ($\ln(P_{eq}) = \Delta H/(RT) - \Delta S/R$) to determine the enthalpy (ΔH) and entropy (ΔS) of hydride formation from the temperature-dependent plateau pressures.

Kinetic Measurements

Objective: To determine the rates of hydrogen absorption and desorption.

Methodology:

- Apparatus: A Sieverts-type apparatus with fast data acquisition capabilities is used.
- Absorption Kinetics:
 - The activated and dehydrogenated sample is held at a constant temperature under vacuum.
 - A specific pressure of hydrogen is rapidly introduced into the sample chamber.
 - The change in pressure over time is recorded.
 - The amount of hydrogen absorbed as a function of time is calculated from the pressure change.
- Desorption Kinetics:
 - The hydrogenated sample is held at a constant temperature and a specific initial hydrogen pressure.
 - The pressure in the system is rapidly reduced to a value below the equilibrium plateau pressure.
 - The increase in pressure over time due to hydrogen desorption is recorded.
 - The amount of hydrogen desorbed as a function of time is calculated.
- Data Analysis: The absorption/desorption rate is typically expressed as the weight percentage of hydrogen absorbed/desorbed per unit time.

Structural Characterization (X-ray Diffraction - XRD)

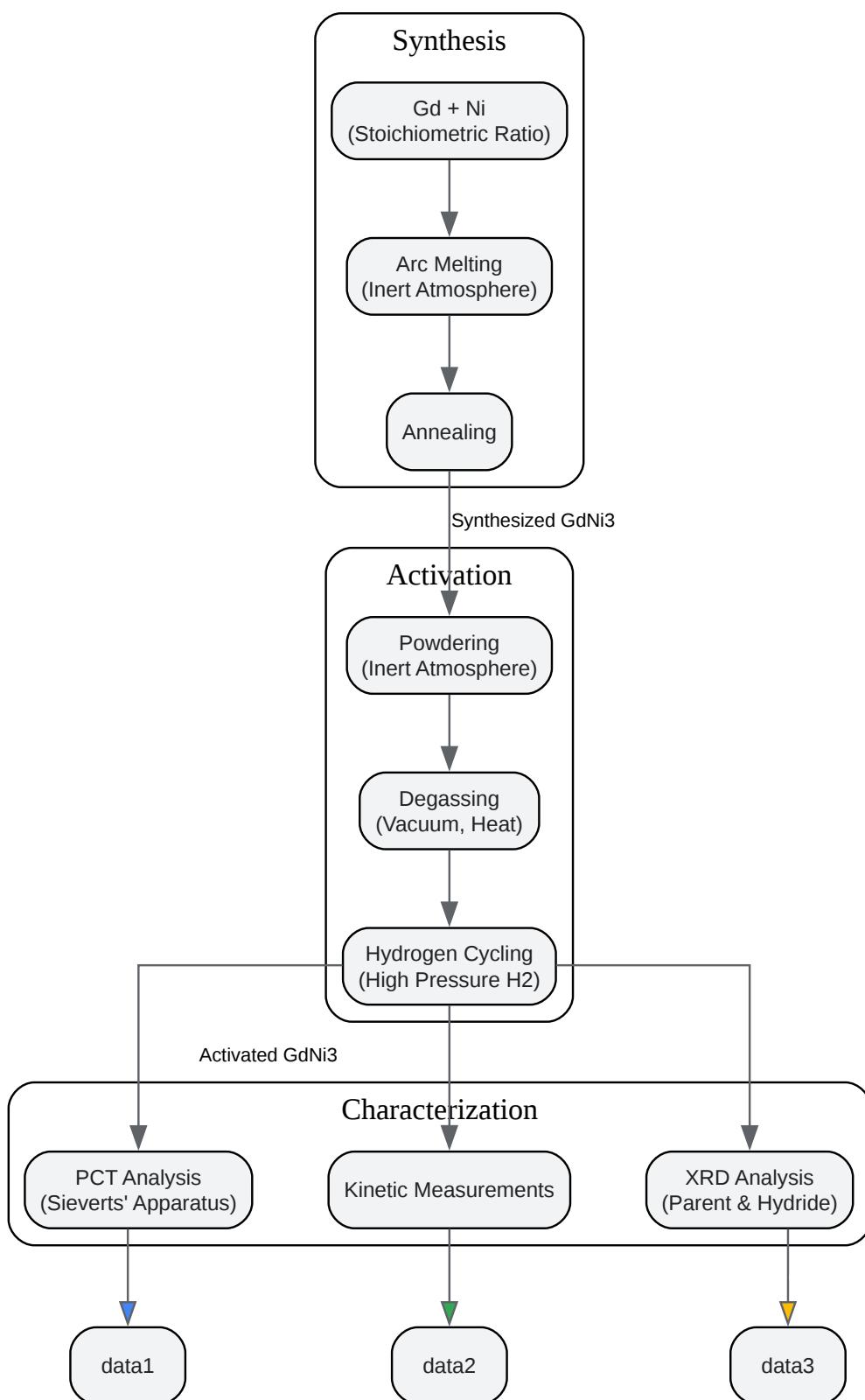
Objective: To investigate the crystal structure of the GdNi₃ alloy and its hydride phases.

Methodology:

- Parent Alloy: Perform XRD on the synthesized and annealed GdNi₃ powder to confirm its crystal structure and phase purity.
- Hydrided Sample:
 - Hydrogenate the GdNi₃ sample to a desired hydrogen concentration.
 - To prevent dehydrogenation during the measurement, the sample can be passivated by controlled exposure to a very small amount of air or CO to form a protective surface layer, or the measurement can be performed in a specialized in-situ XRD cell under a hydrogen atmosphere.
 - Acquire the XRD pattern of the hydride.
- Data Analysis:
 - Identify the crystal structure and calculate the lattice parameters of the parent alloy and the hydride phase.
 - The change in crystal structure and lattice parameters upon hydrogenation provides insights into the hydrogen absorption mechanism. For instance, hydrogenation of RNi₃ compounds can lead to a transformation from a rhombohedral to a more open structure to accommodate hydrogen atoms.

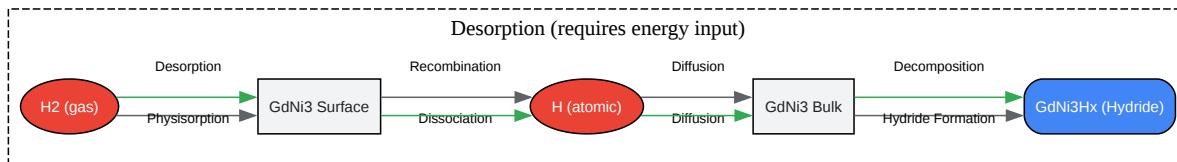
Visualizations

Experimental Workflow for GdNi₃ Characterization

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Caption: Workflow for Synthesis and Characterization of GdNi3.

Logical Relationship of Hydrogen Storage in GdNi3



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Caption: Hydrogen Absorption and Desorption in GdNi3.

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References

- 1. researchgate.net [researchgate.net]
- 2. Advances in Superlattice Hydrogen Storage Alloys: Preparation Method, Phase Structure Modulation, and Hydrogen Storage Performance [mdpi.com]
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